

Proper Disposal of 1-Bromoundecane: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 1-Bromoundecane

Cat. No.: B050512

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The proper handling and disposal of **1-bromoundecane** are critical for ensuring laboratory safety, environmental protection, and regulatory compliance. As a halogenated organic compound, it requires specific disposal procedures that differ significantly from non-halogenated chemical waste. This guide provides a comprehensive, step-by-step protocol for its safe management from point of generation to final disposal.

Immediate Safety and Hazard Profile

1-Bromoundecane is classified as a hazardous chemical.^[1] It is known to cause skin and eye irritation.^[1] It is also a combustible liquid and should be kept away from strong oxidizing agents and strong bases.^{[1][2]} Appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, must be worn at all times when handling this substance. All handling should occur within a well-ventilated area or a chemical fume hood.

Physicochemical and Hazard Data

The following table summarizes key quantitative data for **1-bromoundecane**, essential for its safe handling and storage.

Property	Value	Source(s)
Chemical Formula	C ₁₁ H ₂₃ Br	
CAS Number	693-67-4	
Appearance	Clear Liquid	
Boiling Point	137 - 138 °C @ 18 mmHg	
Melting Point	-9 °C	
Flash Point	> 110 °C (> 230 °F)	
Density	~1.05 g/mL at 25 °C	
Vapor Density	8.2 (vs air)	
GHS Hazard Statements	Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation	
Storage Class	10 (Combustible Liquids)	

Detailed Disposal Protocol

The primary principle for disposing of **1-bromoundecane** is to treat it as halogenated organic waste. It must be segregated from all other waste streams to ensure proper treatment and avoid dangerous reactions or costly disposal complications.

Step 1: Waste Segregation

- Designate a specific waste container exclusively for halogenated organic liquids.
- DO NOT mix **1-bromoundecane** waste with non-halogenated organic solvents, aqueous waste, acids, bases, or oxidizers. Mixing waste streams can create hazardous reactions and significantly increases the volume and cost of hazardous waste disposal.

Step 2: Containerization and Labeling

- Select a Compatible Container: Collect all **1-bromoundecane** waste, including contaminated materials like pipette tips or absorbent pads, in a chemically compatible and leak-proof

container with a secure, tight-fitting lid.

- Proper Labeling: As soon as the first drop of waste is added, affix a completed hazardous waste tag to the container. The label must clearly state:
 - The words "Hazardous Waste"
 - The full chemical name: "**1-Bromoundecane**"
 - The approximate concentration and volume.
- Maintain Container Integrity: Keep the container closed at all times, except when adding waste, to prevent the release of vapors. Ensure the outside of the container remains clean and free of contamination. Do not fill the container beyond 90% capacity to allow for expansion.

Step 3: Waste Storage

- Store the sealed and labeled waste container in a designated satellite accumulation area, such as a ventilated, fire-resistant cabinet intended for hazardous materials.
- The storage area must be away from sources of ignition, heat, and direct sunlight.

Step 4: Final Disposal

- Arrange for waste pickup through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.
- The recommended disposal method is high-temperature incineration in a specialized facility equipped with an afterburner and scrubber to neutralize the resulting hydrogen bromide gas.
- Under no circumstances should **1-bromoundecane** be disposed of down the drain or in regular trash.

Experimental Protocol: Spill Management

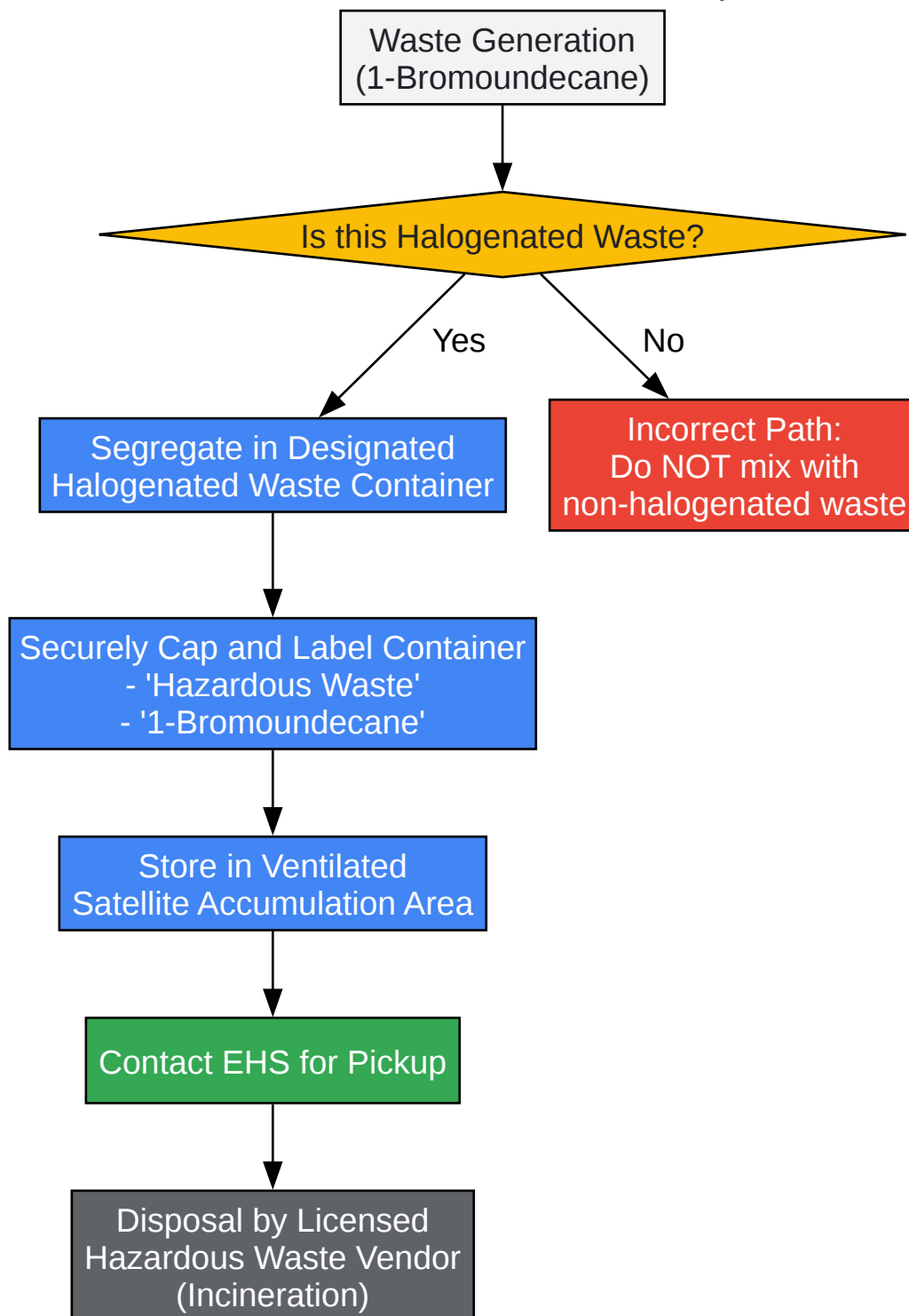
In the event of a **1-bromoundecane** spill, follow these procedures immediately:

- **Ensure Safety:** Alert personnel in the immediate area and evacuate if necessary. Ensure adequate ventilation and eliminate all ignition sources.
- **Wear Appropriate PPE:** At a minimum, wear safety goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.
- **Contain the Spill:** Use an inert absorbent material, such as vermiculite, sand, or a commercial spill kit, to contain the liquid.
- **Cleanup and Collection:** Carefully collect the absorbed material using spark-proof tools and place it into a designated, sealable container for hazardous waste.
- **Decontaminate:** Clean the spill area thoroughly with soap and water. Collect all cleaning materials (paper towels, wipes) and place them in the same hazardous waste container as the spill debris.
- **Label and Dispose:** Label the container clearly as "Spill Debris containing **1-Bromoundecane**" and manage it according to the disposal protocol outlined above.

Disposal Workflow Visualization

The following diagram illustrates the logical workflow for the proper disposal of **1-bromoundecane**.

Workflow for 1-Bromoundecane Disposal



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Caption: Logical workflow for the safe disposal of **1-bromoundecane** waste.

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